

Technical Guide: N-(4-ethoxyphenyl)-2-fluoroacetamide (CAS 64046-57-7)

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Compound of Interest

Compound Name: *p*-Ethoxyfluoroacetanilide

Cat. No.: B15289587

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Disclaimer: There is a significant scarcity of publicly available scientific literature and safety data for the specific compound N-(4-ethoxyphenyl)-2-fluoroacetamide (CAS 64046-57-7). This guide has been compiled by extrapolating information from structurally related and well-characterized analogs, namely N-(4-ethoxyphenyl)acetamide (Phenacetin) and 2-Fluoroacetamide. The properties and hazards outlined herein are therefore predictive and should be treated with extreme caution. All handling and research involving this compound should be conducted under the assumption that it is highly toxic, and appropriate safety measures must be implemented.

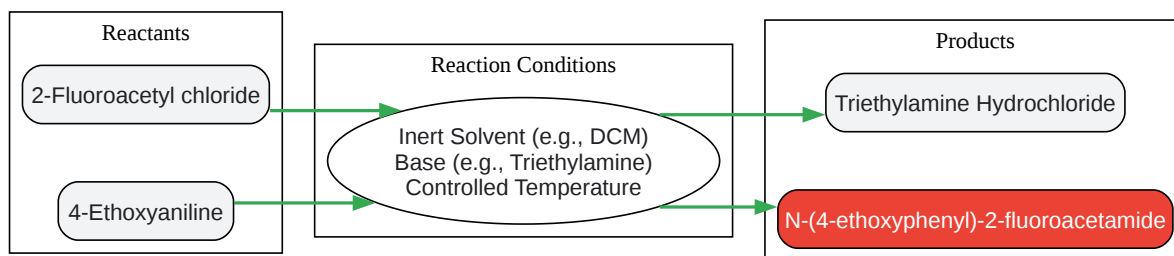
Chemical and Physical Properties

Quantitative data for N-(4-ethoxyphenyl)-2-fluoroacetamide is not readily available. The following table provides a comparison with its structural analogs.

Property	N-(4-ethoxyphenyl)-2-fluoroacetamide (Predicted)	N-(4-ethoxyphenyl)acetamide (Phenacetin)	2-Fluoroacetamide
CAS Number	64046-57-7	62-44-2[1]	640-19-7[2]
Molecular Formula	C ₁₀ H ₁₂ FNO ₂	C ₁₀ H ₁₃ NO ₂ [1]	C ₂ H ₄ FNO[2]
Molecular Weight	197.21 g/mol	179.22 g/mol [1]	77.06 g/mol [2]
Appearance	Solid (predicted)	White crystalline powder	Colorless crystals[2]
Melting Point	Data not available	134-136 °C	107-109 °C[2]
Boiling Point	Data not available	Decomposes	Data not available
Solubility	Data not available	Slightly soluble in water	Soluble in water[2]

Synthesis

A general synthetic route for N-(4-ethoxyphenyl)-2-fluoroacetamide would likely involve the acylation of 4-ethoxyaniline with a reactive derivative of 2-fluoroacetic acid, such as 2-fluoroacetyl chloride. This is a standard method for the formation of amides.



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Caption: General synthesis of N-(4-ethoxyphenyl)-2-fluoroacetamide.

Experimental Protocol: General N-Acylation

A representative protocol for the synthesis of a related compound, 2-(4-Fluorophenyl)-N-phenylacetamide, involves the following steps. This can be adapted for the synthesis of N-(4-ethoxyphenyl)-2-fluoroacetamide.

- **Reaction Setup:** Equimolar quantities of 4-ethoxyaniline and a suitable base (e.g., triethylamine) are dissolved in an inert solvent such as dichloromethane in a reaction vessel equipped with a magnetic stirrer and under an inert atmosphere.
- **Addition of Acylating Agent:** The reaction mixture is cooled in an ice bath, and a solution of 2-fluoroacetyl chloride in the same solvent is added dropwise while maintaining the temperature.
- **Reaction Monitoring:** The progress of the reaction is monitored by thin-layer chromatography (TLC).
- **Work-up:** Upon completion, the reaction mixture is washed sequentially with a dilute acid solution, a saturated sodium bicarbonate solution, and brine.
- **Purification:** The organic layer is dried over anhydrous sodium sulfate, filtered, and the solvent is removed under reduced pressure. The crude product is then purified by recrystallization or column chromatography.

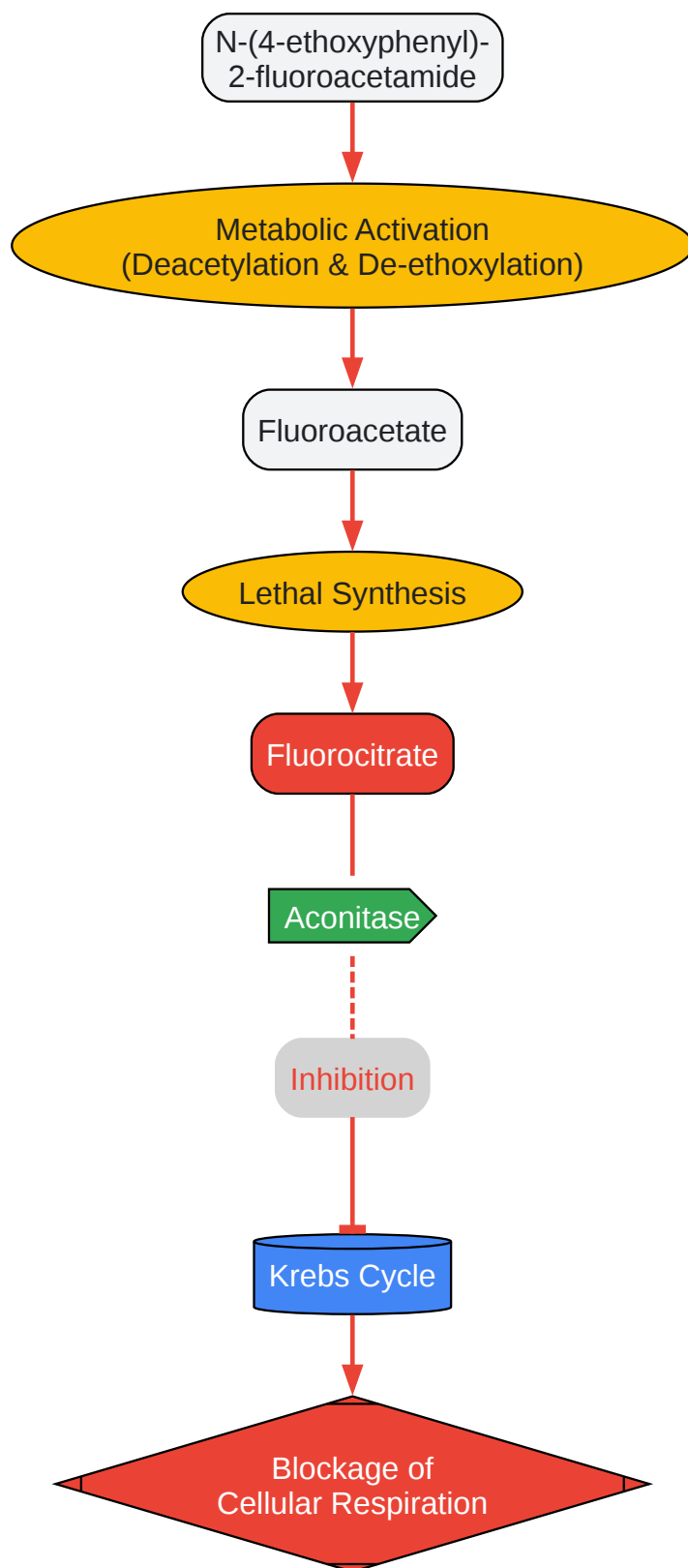
Potential Hazards and Toxicology

Due to the presence of the fluoroacetamide moiety, N-(4-ethoxyphenyl)-2-fluoroacetamide should be considered highly toxic. Fluoroacetamide is a metabolic poison that disrupts the citric acid cycle.^{[2][3]}

Hazard	Predicted for N-(4-ethoxyphenyl)-2-fluoroacetamide	N-(4-ethoxyphenyl)acetamide (Phenacetin)	2-Fluoroacetamide
Acute Toxicity	High (by ingestion, inhalation, and dermal contact)	Moderate	Very High[2]
Carcinogenicity	Possible	Known Carcinogen	Data not available
Mutagenicity	Possible	Data not available	Data not available
Teratogenicity	Possible	Data not available	May cause reproductive disorders[2]
Organ Toxicity	Potential for nephrotoxicity and neurotoxicity	Kidney damage (analgesic nephropathy)[4]	Neurotoxin[3]

Signaling Pathway: Postulated Mechanism of Fluoroacetamide Toxicity

The primary toxic action of fluoroacetamide is through its metabolic conversion to fluorocitrate, which inhibits the enzyme aconitase in the Krebs cycle.[5][6][7] This leads to a blockage of cellular respiration.

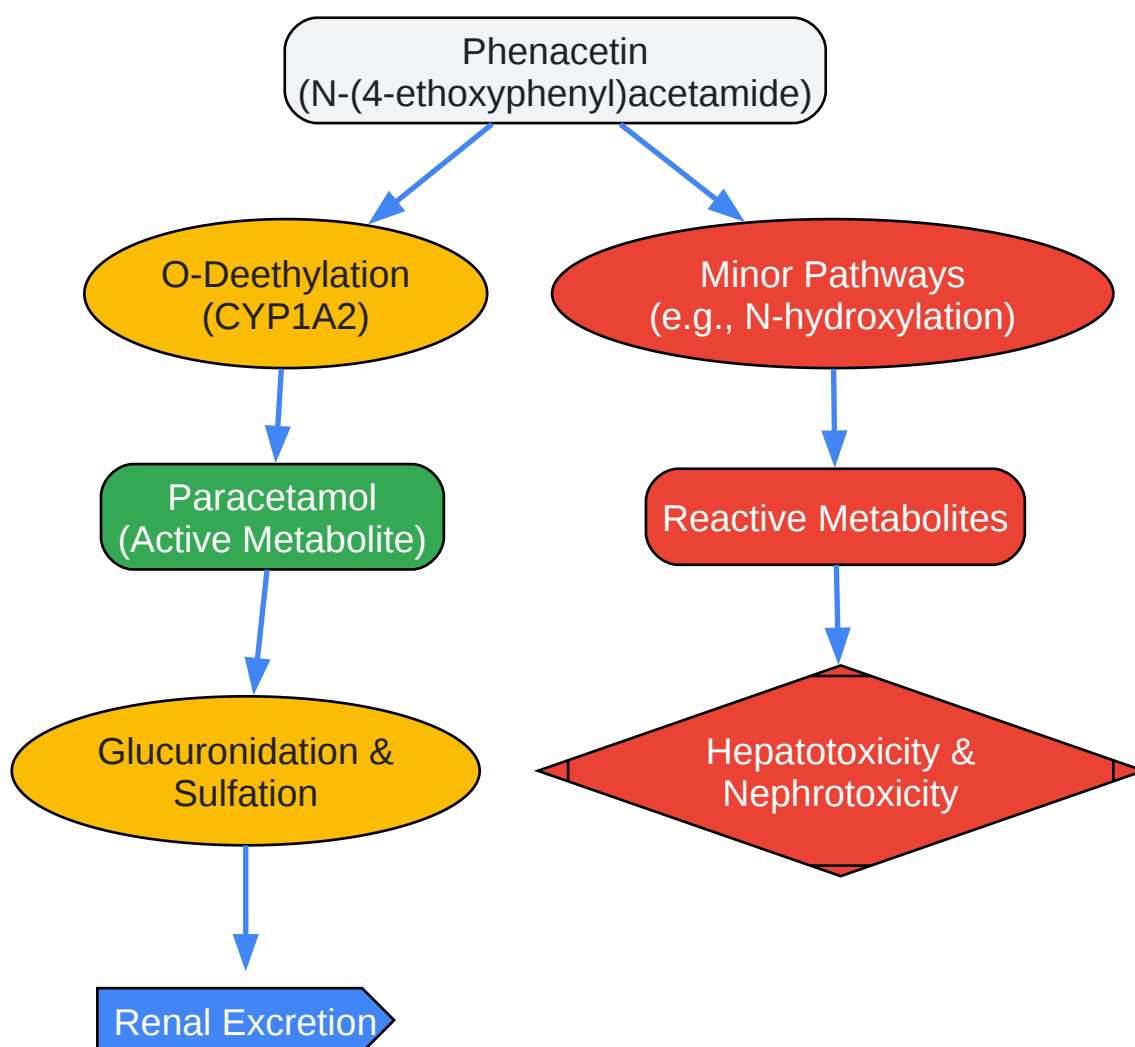


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Caption: Postulated toxic pathway of N-(4-ethoxyphenyl)-2-fluoroacetamide.

Signaling Pathway: Metabolic Activation of Phenacetin

Phenacetin (N-(4-ethoxyphenyl)acetamide) is metabolized in the liver, primarily to paracetamol (acetaminophen), which is responsible for its analgesic effects.[4][8] However, minor metabolic pathways can lead to toxic metabolites.[9][10]



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Caption: Metabolic pathways of the analog Phenacetin.

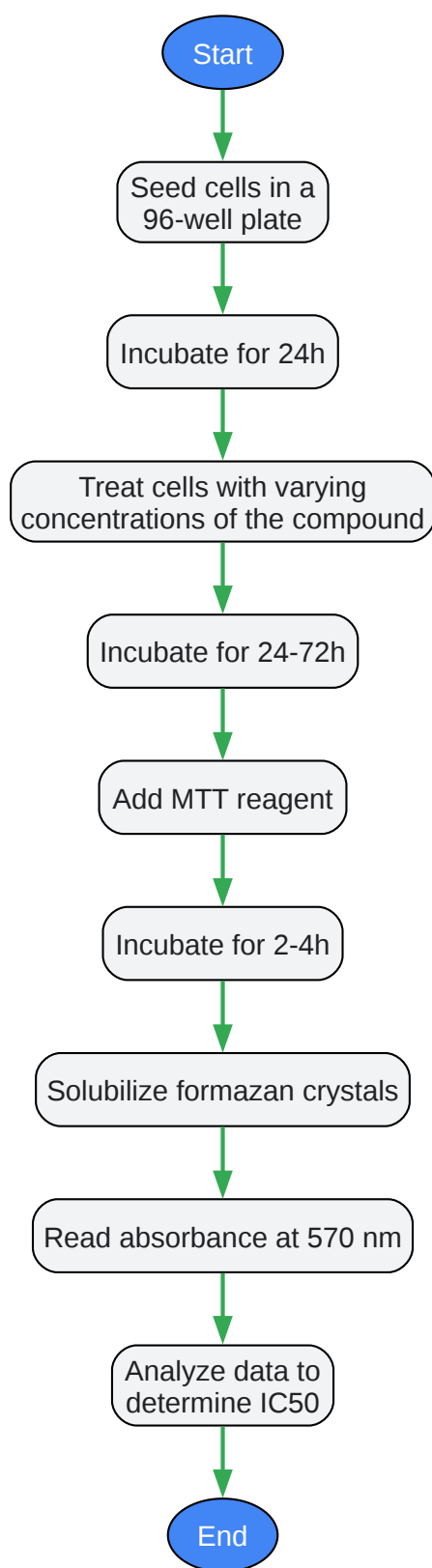
Experimental Protocols for Hazard Assessment

Due to the predicted high toxicity, any experimental work with N-(4-ethoxyphenyl)-2-fluoroacetamide must be conducted in a specialized facility with appropriate containment and

personal protective equipment.

Experimental Workflow: In Vitro Cytotoxicity Assay

A general workflow to assess the cytotoxicity of a compound is the MTT assay.^[11] This assay measures the metabolic activity of cells as an indicator of cell viability.



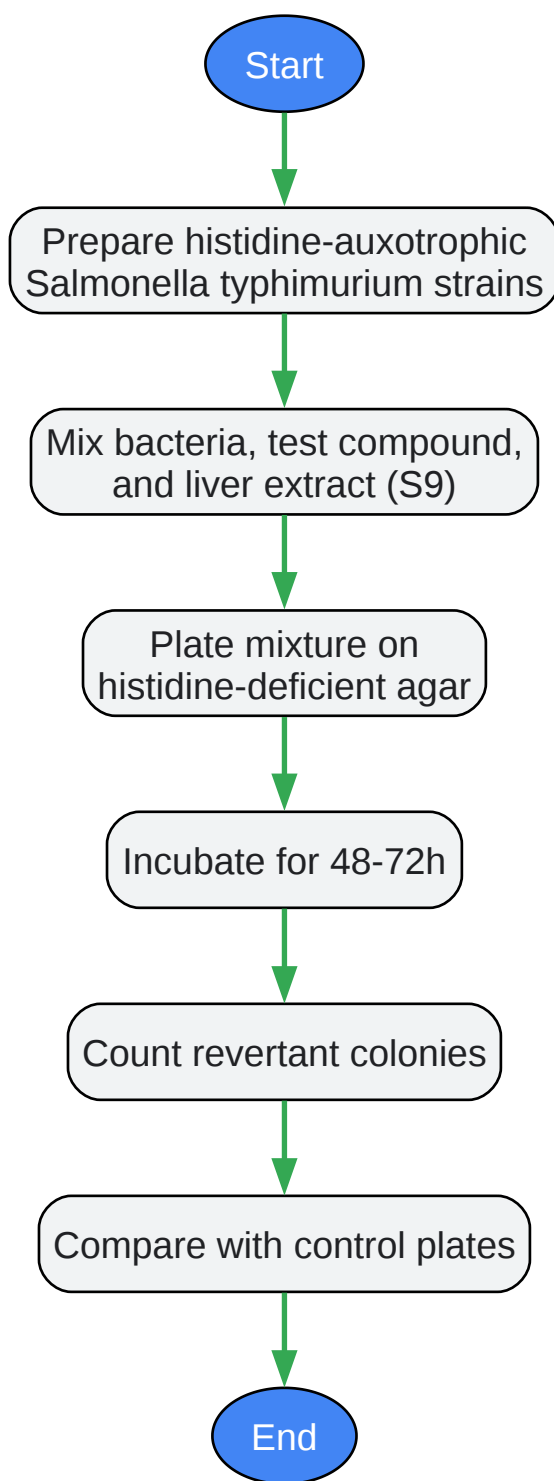
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Caption: Workflow for an in vitro cytotoxicity (MTT) assay.

A detailed protocol for a cytotoxicity assay can be found in various scientific resources.[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)

Experimental Workflow: Ames Test for Mutagenicity

The Ames test is a widely used method to assess the mutagenic potential of a chemical compound using bacteria.[\[16\]](#)[\[17\]](#)[\[18\]](#)



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Caption: Workflow for the Ames test for mutagenicity.

A detailed protocol for the Ames test is available from various sources.[19][20]

Conclusion

N-(4-ethoxyphenyl)-2-fluoroacetamide (CAS 64046-57-7) is a compound for which there is a significant lack of specific data. Based on its chemical structure, it is prudent to assume that it possesses high toxicity, similar to 2-fluoroacetamide, and may also exhibit carcinogenic properties and nephrotoxicity associated with the phenacetin structure. Any work with this compound requires stringent safety protocols and should be undertaken with the utmost care by trained professionals in a suitable laboratory environment. Further research is necessary to fully characterize the physicochemical properties, toxicological profile, and biological activity of this compound.

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